

Navigating the Synthesis Landscape: A Technical Guide to 2-Methylbenzaldehyde Safety and Handling

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Compound of Interest

Compound Name: 2-Methylbenzaldehyde

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For Researchers, Scientists, and Drug Development Professionals

2-Methylbenzaldehyde, also known as o-tolualdehyde, is a versatile aromatic aldehyde widely utilized as a key intermediate in the synthesis of pharmaceuticals, fragrances, and dyes.^{[1][2]} Its reactivity, while advantageous for chemical transformations, necessitates a thorough understanding of its hazard profile and adherence to strict safety protocols. This technical guide provides an in-depth overview of the safety and handling precautions for **2-Methylbenzaldehyde**, tailored for laboratory and drug development settings.

Physicochemical and Toxicological Profile

A comprehensive understanding of the intrinsic properties of a chemical is the foundation of safe handling. The key physicochemical and toxicological data for **2-Methylbenzaldehyde** are summarized below.

Quantitative Data Summary

The following table presents a summary of the key quantitative safety and handling parameters for **2-Methylbenzaldehyde**, compiled from various safety data sheets and chemical databases.

| Property | Value | Reference(s) |
|-----------------------|--|--------------|
| Molecular Formula | C ₈ H ₈ O | [3][4][5] |
| Molecular Weight | 120.15 g/mol | [4][6][7] |
| Appearance | Colorless to pale yellow liquid | [1][6] |
| Odor | Strong almond-like | [1] |
| Melting Point | -35 °C | [3][8][9] |
| Boiling Point | 199-200 °C | [3][6][9] |
| Flash Point | 77 °C (closed cup) | [6] |
| Density | 1.039 g/cm ³ at 25 °C | [3][6] |
| Solubility | Sparingly soluble in water. | [3][8] |
| Vapor Pressure | 0.315 mmHg at 25°C | [3] |
| Acute Toxicity (Oral) | Acute toxicity estimate: 500.1 mg/kg (Rat) | [6] |

Hazard Identification and GHS Classification

2-Methylbenzaldehyde is classified as a hazardous substance under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS).[6] The primary hazards are summarized below:

- Flammable Liquid: Combustible liquid.[6]
- Acute Toxicity (Oral): Harmful if swallowed.[6]
- Skin Corrosion/Irritation: Causes skin irritation.[6][10]
- Serious Eye Damage/Eye Irritation: Causes serious eye damage.[6][10]
- Specific Target Organ Toxicity (Single Exposure): May cause respiratory irritation.[6][10]
- Hazardous to the Aquatic Environment (Acute Hazard): Harmful to aquatic life.

GHS Pictograms:

- GHS05: Corrosion[5]
- GHS07: Exclamation mark[5]

Signal Word: Danger[5][6]

Hazard Statements:

- H227: Combustible liquid.[6]
- H302: Harmful if swallowed.[6]
- H315: Causes skin irritation.[6][10]
- H318: Causes serious eye damage.[6][10]
- H335: May cause respiratory irritation.[6][10]
- H402: Harmful to aquatic life.

Experimental Protocols: A Synopsis of Toxicological Assessment

The toxicological profile of **2-Methylbenzaldehyde** has been evaluated through a series of in vitro and in vivo studies to determine its potential health effects. While detailed experimental protocols are proprietary and not fully disclosed in public safety documents, the types of assays conducted provide valuable insight into its hazard potential.

- **Acute Toxicity Studies:** These studies, typically conducted in animal models such as rats, determine the short-term toxicity of a substance after a single exposure. For **2-Methylbenzaldehyde**, the oral LD50 (the dose lethal to 50% of the test population) has been estimated to be 500.1 mg/kg, classifying it as harmful if swallowed.[6]
- **Skin and Eye Irritation Studies:** These experiments, often using rabbit models, assess the potential of a substance to cause irritation upon contact with the skin and eyes. The results

indicate that **2-Methylbenzaldehyde** is a skin irritant and can cause serious eye damage.^[6]^[11]

- **Mutagenicity Assays:** The Ames test is a widely used in vitro method to assess the mutagenic potential of a chemical, i.e., its ability to cause mutations in the DNA of an organism. For **2-Methylbenzaldehyde**, the Ames test using *Salmonella typhimurium* yielded a negative result, suggesting it is not mutagenic in this test system.^[6]

Safe Handling and Storage

Adherence to proper handling and storage procedures is paramount to minimizing the risks associated with **2-Methylbenzaldehyde**.

Handling

- Work in a well-ventilated area, preferably under a chemical fume hood.^[6]^[12]
- Avoid breathing vapors or mist.^[6]^[10]
- Avoid contact with skin, eyes, and clothing.^[8]^[12]
- Wear appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, and a lab coat.^[8]^[12]
- Keep away from heat, sparks, and open flames.^[6]^[12]
- Take precautionary measures against static discharge.^[6]
- Do not eat, drink, or smoke when using this product.^[10]^[13]
- Wash hands thoroughly after handling.^[8]^[12]

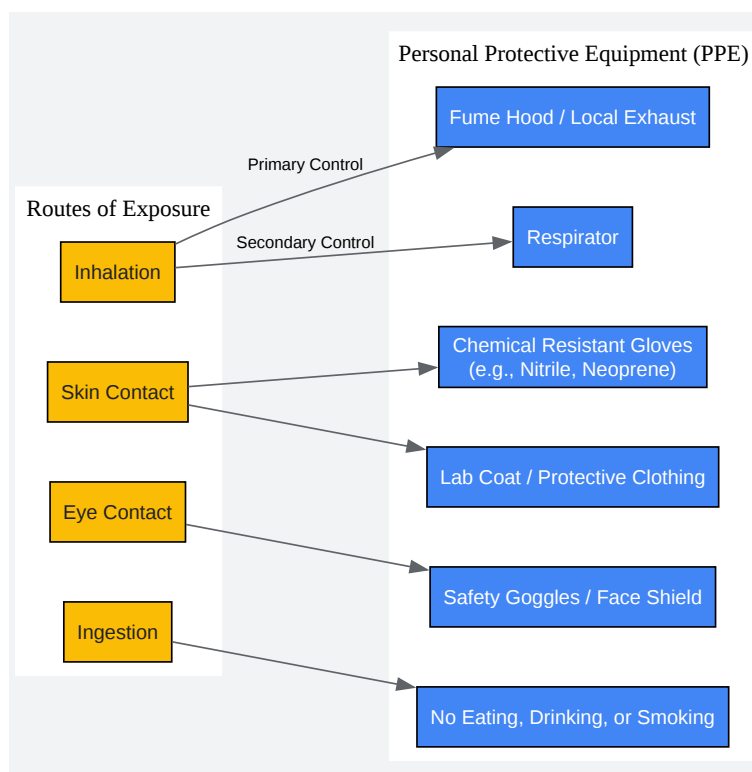
Storage

- Store in a tightly closed container in a cool, dry, and well-ventilated area.^[1]^[8]
- Keep away from incompatible materials such as strong oxidizing agents, strong bases, and strong reducing agents.^[8]

- The product is air sensitive and should be stored under an inert atmosphere if possible.[1]

Personal Protective Equipment (PPE)

The selection of appropriate PPE is critical to prevent exposure. The following diagram illustrates the relationship between the type of PPE and the potential routes of exposure for **2-Methylbenzaldehyde**.



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Caption: PPE for Different Exposure Routes

Emergency Procedures

In the event of an emergency, prompt and appropriate action is crucial.

First Aid Measures

- If Inhaled: Remove the person to fresh air and keep them comfortable for breathing. If feeling unwell, seek medical attention.[6][8]

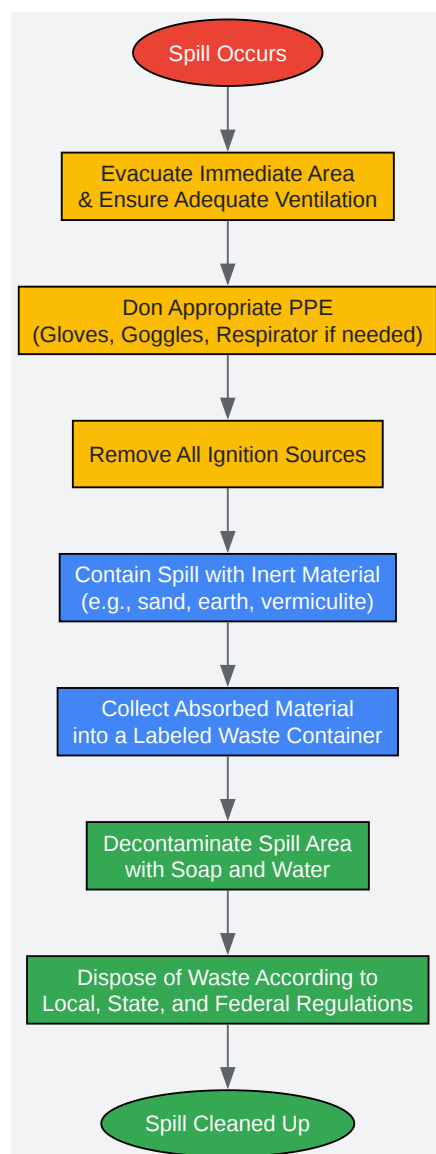
- In Case of Skin Contact: Immediately remove all contaminated clothing. Rinse the skin with plenty of water and soap for at least 15 minutes. If skin irritation occurs, get medical advice. [8][10]
- In Case of Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Immediately call a poison center or doctor. [6][10]
- If Swallowed: Rinse mouth. Do NOT induce vomiting. Immediately call a poison center or doctor. [6][8]

Firefighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide. [6][8]
- Specific Hazards: Combustible liquid. Vapors are heavier than air and may travel along the ground to an ignition source. [6] In a fire, irritating and highly toxic gases may be generated. [8]
- Protective Equipment: Wear a self-contained breathing apparatus (SCBA) and full protective gear. [8][14]

Accidental Release Measures

In the event of a spill, follow a structured response to mitigate the hazard. The logical workflow for handling a **2-Methylbenzaldehyde** spill is outlined below.



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Caption: **2-Methylbenzaldehyde** Spill Response Workflow

Stability and Reactivity

- Chemical Stability: **2-Methylbenzaldehyde** is stable under normal temperatures and pressures.[8] It may be sensitive to air.[1]
- Incompatible Materials: Avoid contact with strong oxidizing agents, strong bases, and strong reducing agents.[8]

- **Hazardous Decomposition Products:** Under fire conditions, it may produce carbon monoxide and carbon dioxide.[8]
- **Hazardous Polymerization:** Hazardous polymerization will not occur.

Disposal Considerations

Dispose of **2-Methylbenzaldehyde** and its contaminated packaging in accordance with all applicable local, state, and federal regulations.[6][10] Do not allow the chemical to enter drains or waterways.[6]

This guide is intended to provide a comprehensive overview of the safety and handling of **2-Methylbenzaldehyde** for trained professionals. It is not a substitute for a thorough review of the Safety Data Sheet (SDS) and adherence to all institutional safety policies and procedures. Always prioritize a culture of safety in the laboratory.

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